

# Kras G12D-IN-29 lot-to-lot variability and quality control

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## Compound of Interest

Compound Name: Kras G12D-IN-29

Cat. No.: B15614453

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## Technical Support Center: Kras G12D-IN-29

Welcome to the technical support center for **Kras G12D-IN-29**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the use of **Kras G12D-IN-29** and to help troubleshoot common experimental challenges.

## Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **Kras G12D-IN-29**?

A1: **Kras G12D-IN-29** is a potent and selective, non-covalent inhibitor of the KRAS G12D mutant protein. The G12D mutation impairs the intrinsic GTPase activity of KRAS, locking it in a constitutively active, GTP-bound state.<sup>[1][2][3]</sup> This leads to the persistent activation of downstream pro-proliferative signaling pathways, most notably the RAF/MEK/ERK (MAPK) and the PI3K/AKT/mTOR pathways.<sup>[2][4][5]</sup> **Kras G12D-IN-29** is designed to specifically bind to the mutant protein, inhibiting its activity and blocking these downstream signals.<sup>[6]</sup>

Q2: How should **Kras G12D-IN-29** be stored and handled?

A2: Proper storage and handling are critical to maintain the stability and activity of the inhibitor. For specific recommendations, please refer to the table below. In general, stock solutions should be prepared in a suitable solvent like DMSO, aliquoted to avoid repeated freeze-thaw cycles, and stored at -20°C or -80°C.<sup>[7][8]</sup>

Q3: In which solvents is **Kras G12D-IN-29** soluble?

A3: Solubility can vary between lots. Please refer to the Certificate of Analysis for your specific lot. Generally, KRAS G12D inhibitors are soluble in organic solvents such as DMSO and ethanol, but have low aqueous solubility.[\[7\]](#)[\[9\]](#)[\[10\]](#)

Q4: What are the expected IC50 values for **Kras G12D-IN-29** in cell-based assays?

A4: The half-maximal inhibitory concentration (IC50) will vary depending on the cell line, assay duration, and specific protocol used. For reference, potent KRAS G12D inhibitors can exhibit IC50 values in the low nanomolar to micromolar range in sensitive cell lines.[\[8\]](#)[\[11\]](#) We provide a table with representative data from selected cell lines for your reference.

## Quantitative Data Summary

Table 1: Solubility and Storage of **Kras G12D-IN-29**

Parameter	Recommendation	Notes
Solubility	≥ 45 mg/mL in DMSO ≥ 20 mg/mL in Ethanol Insoluble in water	For in-vivo studies, specific formulations using vehicles like PEG300, Tween-80, or SBE-β-CD may be required. <a href="#">[7]</a> <a href="#">[12]</a>
Stock Solution Storage	Aliquot and store at -20°C for up to 1 month or -80°C for up to 6 months. <a href="#">[8]</a>	Avoid repeated freeze-thaw cycles.
Shipping Condition	Shipped on blue ice or at ambient temperature.	Upon receipt, store immediately at the recommended temperature.

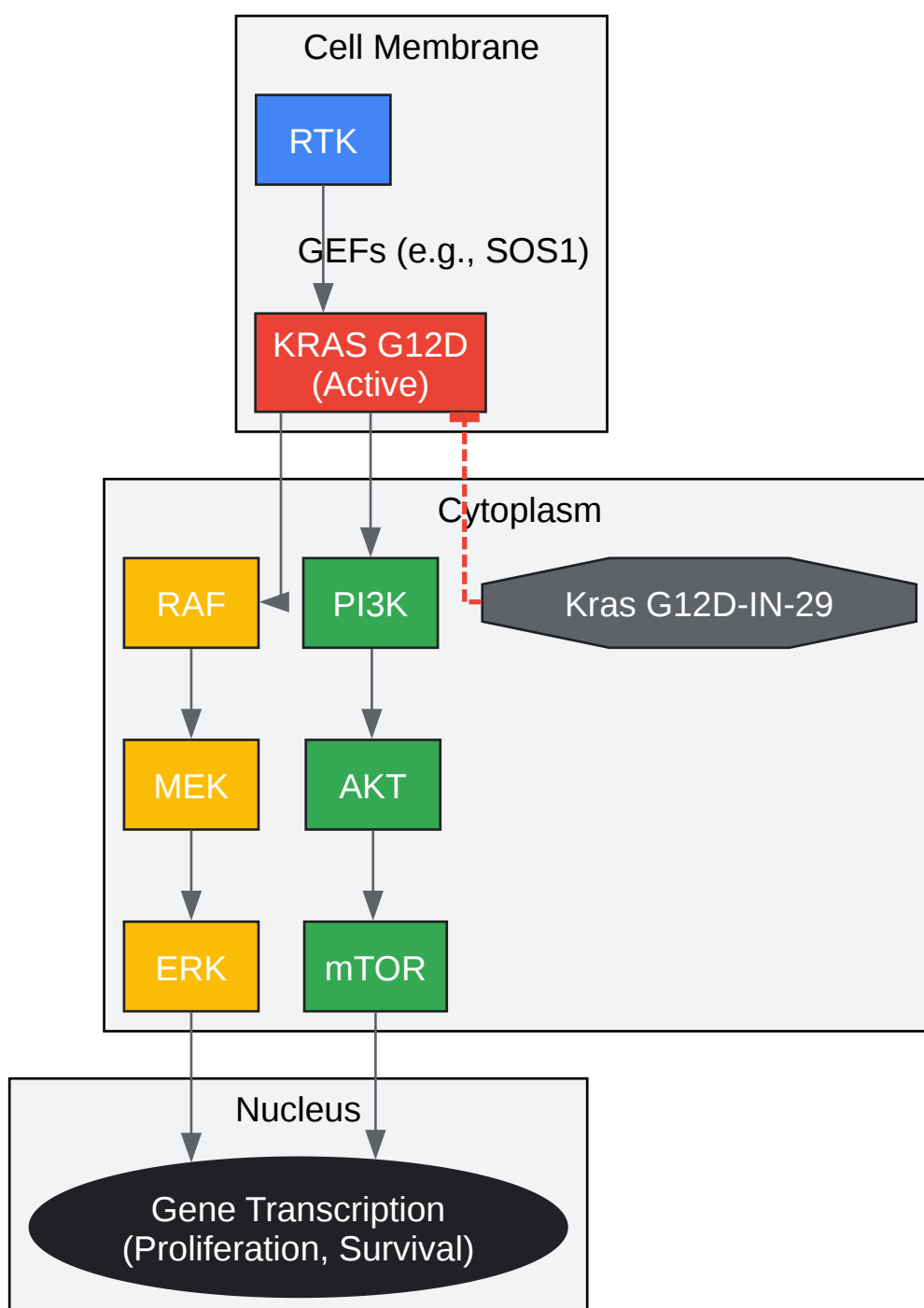
Table 2: Representative IC50 Values in Cell Viability Assays (72-hour incubation)

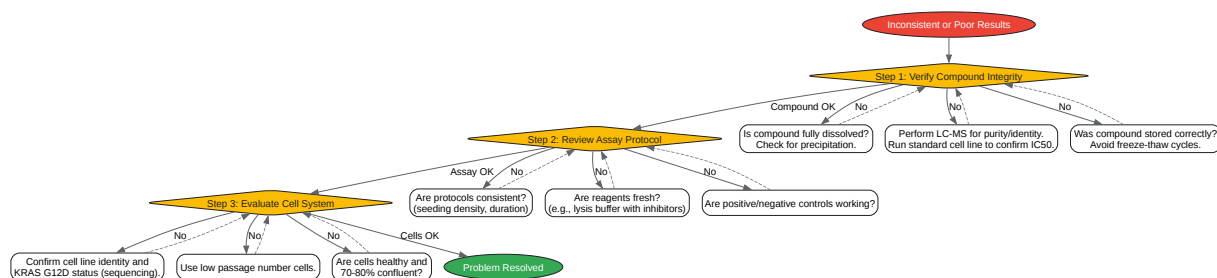
Cell Line	KRAS Mutation Status	Representative IC50 (nM)	Notes
PANC-1	KRAS G12D	15 - 50	Pancreatic cancer cell line.
AsPC-1	KRAS G12D	25 - 75	Pancreatic cancer cell line.
LS513	KRAS G12D	30 - 90	Colorectal cancer cell line. <a href="#">[11]</a>
BxPC-3	KRAS Wild-Type	> 10,000	Expected to be resistant.

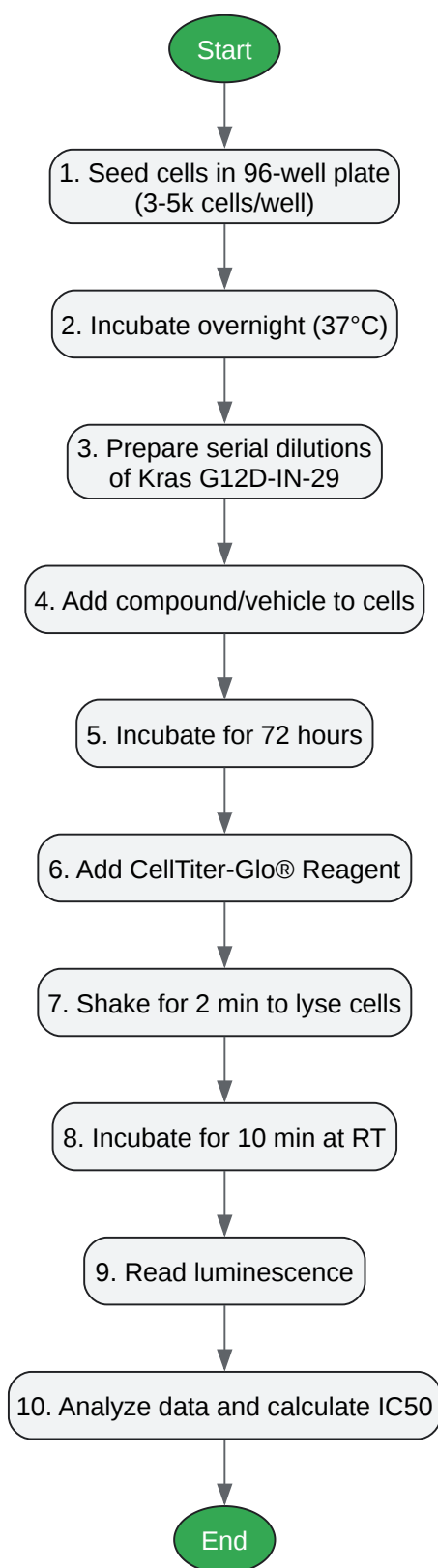
Note: These values are for reference only and should be determined experimentally for your specific cell line and conditions.

## Signaling Pathway Diagram

The diagram below illustrates the KRAS G12D signaling pathway and the point of intervention for **Kras G12D-IN-29**. The constitutively active KRAS G12D protein activates downstream effectors, primarily through the RAF-MEK-ERK and PI3K-AKT pathways, driving cell proliferation and survival.[\[2\]](#)[\[4\]](#)[\[5\]](#)







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